

Essential Safety and Logistical Information for Handling BMS-363131

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Compound of Interest

Compound Name: BMS-363131

Cat. No.: B1667206

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring both personal safety and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for the handling of **BMS-363131**, a potent and selective inhibitor of human β -tryptase. The following procedural guidance is designed to directly answer specific operational questions and establish a comprehensive plan for its use and disposal.

Hazard Identification and Personal Protective Equipment

BMS-363131 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] All laboratory personnel must adhere to the following personal protective equipment (PPE) guidelines when handling this compound.

PPE Category	Required Equipment	Specifications
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory.
Hand Protection	Protective Gloves	Chemically resistant nitrile or neoprene gloves are recommended.
Body Protection	Impervious Clothing	A lab coat or other protective garment is required.
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area or under a fume hood. A respirator may be necessary for handling large quantities or if aerosolization is possible.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure risk and maintain the stability of **BMS-363131**.

Handling:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

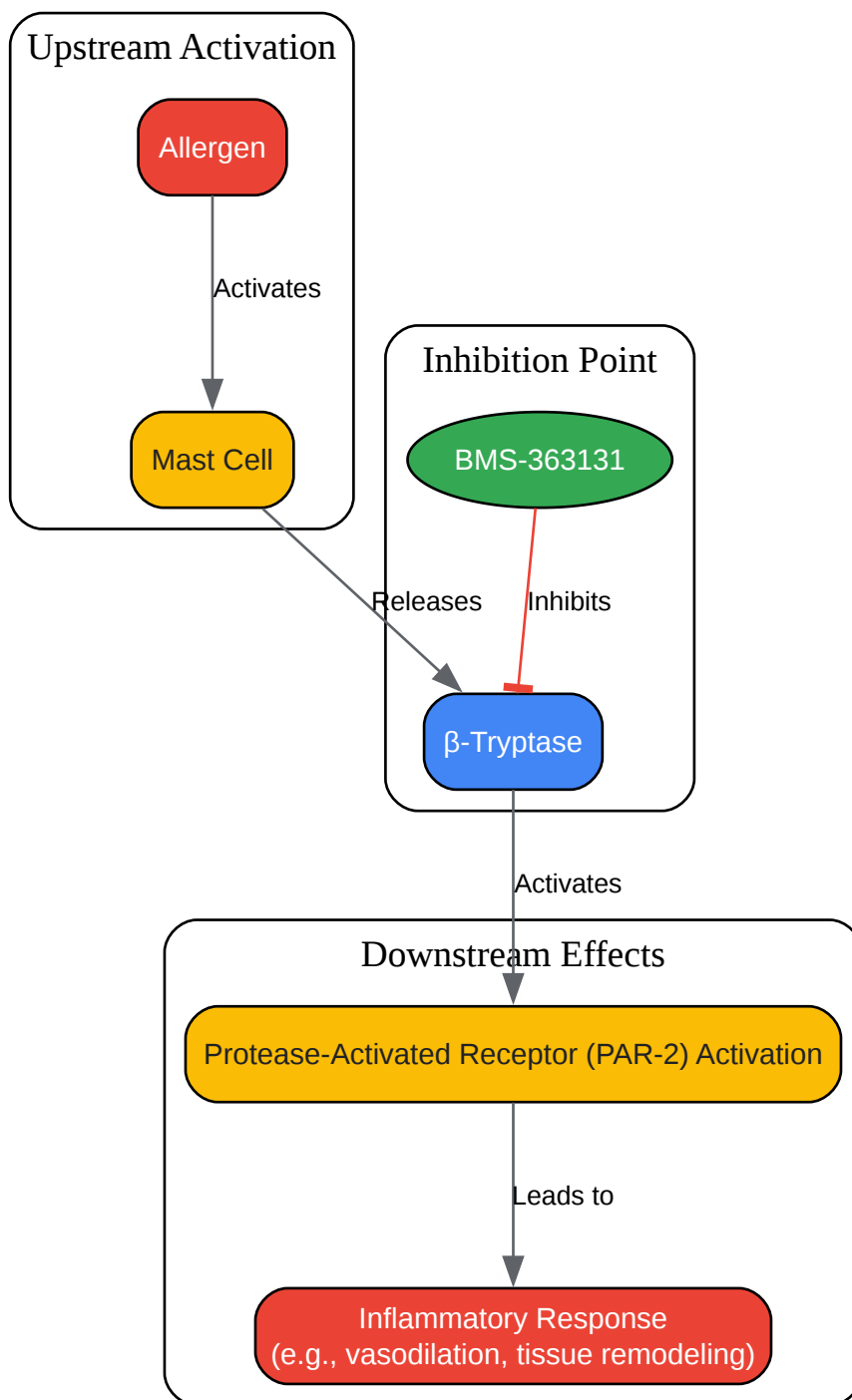
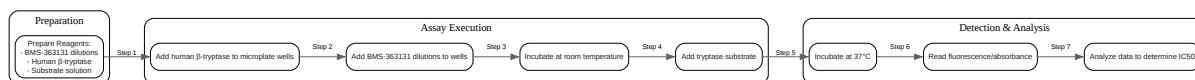
Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.

- Protect from direct sunlight and moisture.

Experimental Workflow: In Vitro Tryptase Inhibition Assay

The following is a representative protocol for assessing the inhibitory activity of **BMS-363131** on human β -tryptase in an in vitro setting.



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References

- 1. BMS-363131|CAS 384829-65-6 |DC Chemicals [dcchemicals.com]
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